

Application Notes and Protocols: Preparation of NVP-DPP728 Dihydrochloride Stock Solution

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Compound of Interest

Compound Name: NVP-DPP728 dihydrochloride

Cat. No.: B1663710

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation, storage, and handling of **NVP-DPP728 dihydrochloride** stock solutions for research purposes. NVP-DPP728 is a potent and selective dipeptidyl peptidase IV (DPP-IV) inhibitor, a key target in the management of type 2 diabetes.^{[1][2][3]} Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

Compound Information and Properties

NVP-DPP728 dihydrochloride is an orally active inhibitor of DPP-IV with a K_i (inhibition constant) of 11 nM and an IC_{50} of 14 nM.^{[4][5]} It exhibits high selectivity for DPP-IV over other proteases.^[5] Its inhibitory action on DPP-IV prevents the degradation of incretin hormones such as glucagon-like peptide-1 (GLP-1), leading to enhanced insulin secretion and improved glucose tolerance.^[6]

Quantitative Data Summary

The following table summarizes the key quantitative data for **NVP-DPP728 dihydrochloride**.

Parameter	Value	Reference
Molecular Weight	371.27 g/mol	[4][5][7]
Molecular Formula	C ₁₅ H ₁₈ N ₆ O·2HCl	[4][5][7]
CAS Number	207556-62-5	[8]
Purity	≥97%	[5]
Solubility (Water)	Soluble to 100 mM	[8]
Solubility (DMSO)	Soluble to 100 mM	
Storage (Solid)	-20°C, desiccated	[4]
Storage (Solution)	-20°C (up to 1 month)	[4][8]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **NVP-DPP728 dihydrochloride**. Adjust the quantities as needed for your specific experimental requirements.

Materials:

- **NVP-DPP728 dihydrochloride** powder
- Sterile, high-purity dimethyl sulfoxide (DMSO) or sterile, deionized/distilled water
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Sterile pipette tips
- Vortex mixer
- Optional: Sonicator or water bath (45-60°C)

Procedure:

- Determine the required mass: To prepare a 10 mM stock solution, the required mass of **NVP-DPP728 dihydrochloride** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$$

For example, to prepare 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 371.27 \text{ g/mol} \times 1000 = 3.71 \text{ mg}$$

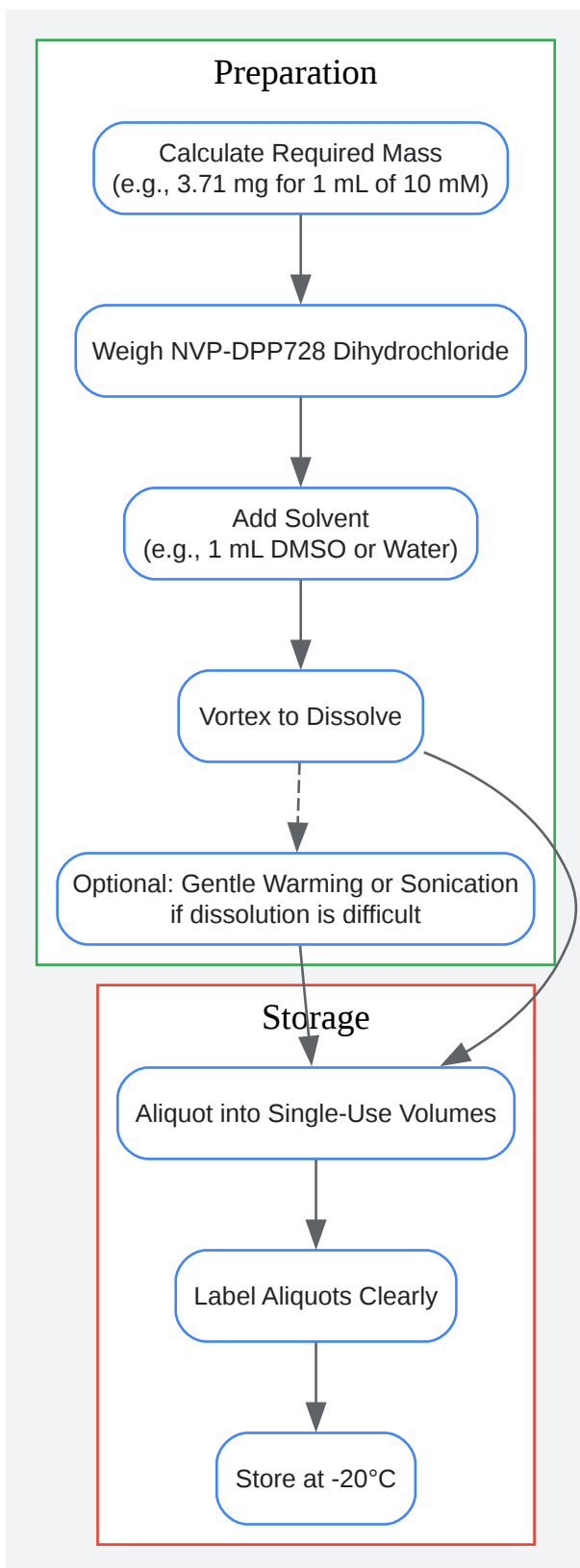
- Weigh the compound: Carefully weigh the calculated amount of **NVP-DPP728 dihydrochloride** powder using an analytical balance in a clean, designated weighing area.
- Dissolve the compound:
 - Add the weighed powder to a sterile microcentrifuge tube or vial.
 - Add the desired volume of solvent (e.g., 1 mL of DMSO or water for a 10 mM solution).
 - Cap the tube securely and vortex thoroughly until the powder is completely dissolved.
- Aid dissolution (if necessary): If the compound does not readily dissolve, gentle warming in a water bath (45-60°C) or brief sonication can be used to facilitate dissolution.^[8] Avoid excessive heat to prevent degradation.
- Aliquot and store:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.^[4]
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent used.
 - Store the aliquots at -20°C for up to one month.^{[4][8]}

Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling the compound and solvents.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for **NVP-DPP728 dihydrochloride** for complete safety information.

Visualizations

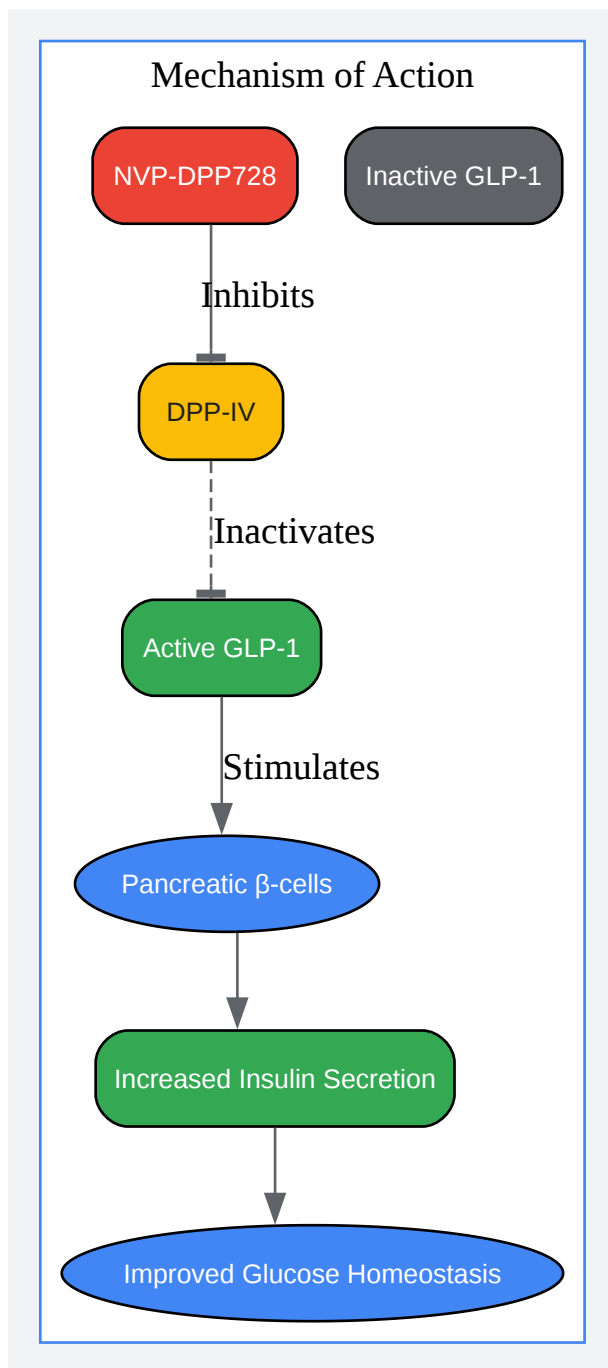
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **NVP-DPP728 dihydrochloride** stock solution.

Signaling Pathway of DPP-IV Inhibition



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Caption: NVP-DPP728 inhibits DPP-IV, increasing active GLP-1 levels.

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